

# An In-depth Technical Guide to Cupric Isononanoate

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## Compound of Interest

Compound Name: Cupric isononanoate

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This technical guide provides a comprehensive overview of **cupric isononanoate**, a copper (II) salt of isononanoic acid. This document details its chemical properties, a representative synthesis protocol, and explores its potential applications within the field of drug development, drawing upon the broader context of copper-based therapeutics.

## Chemical Identity and Molecular Structure

**Cupric isononanoate** is a metal carboxylate complex. The molecular formula for the compound is  $C_{18}H_{34}CuO_4$ . It consists of a central copper (II) ion ( $Cu^{2+}$ ) coordinated to two isononanoate ligands. Isononanoic acid is a branched-chain nine-carbon carboxylic acid.

The structure of **cupric isononanoate** involves the coordination of the carboxylate groups of the isononanoate ligands to the copper (II) center. The lipophilic nature of the isononanoate chains contributes to its solubility in nonpolar organic solvents.

## Physicochemical Properties

Quantitative experimental data for **cupric isononanoate** is not extensively available in publicly accessible literature. However, key computed and general properties are summarized in the table below.

Property	Value	Notes
Molecular Formula	$C_{18}H_{34}CuO_4$	Based on a 2:1 ligand-to-metal ratio.
Molecular Weight	378.0 g/mol	Computed value for $C_{18}H_{34}CuO_4$ . <a href="#">[1]</a>
CAS Number	72915-82-3	For isononanoic acid, copper(2+) salt. <a href="#">[2]</a>
Appearance	Typically a blue or green solid	Characteristic of many copper (II) complexes.
Solubility	Sparingly soluble in water	Expected to be more soluble in organic solvents due to the isononanoate chains.

## Experimental Protocol: Synthesis of Cupric Isononanoate

The following is a generalized experimental protocol for the synthesis of **cupric isononanoate**, based on common methods for the preparation of copper (II) carboxylates.[\[3\]](#)[\[4\]](#)

Materials:

- Copper (II) chloride ( $CuCl_2$ ) or Copper (II) acetate monohydrate ( $Cu(CH_3COO)_2 \cdot H_2O$ )
- Isononanoic acid
- Methanol or Ethanol
- Sodium hydroxide (NaOH) or other suitable base
- Distilled water
- Reaction flask with a condenser
- Stirring apparatus

- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven or desiccator

#### Procedure:

- Preparation of Sodium Isononanoate (optional intermediate step):
  - In a reaction flask, dissolve a stoichiometric amount of sodium hydroxide in methanol.
  - Slowly add an equimolar amount of isononanoic acid to the sodium hydroxide solution while stirring.
  - The reaction is exothermic and results in the formation of sodium isononanoate.
- Reaction with Copper (II) Salt:
  - In a separate flask, dissolve the copper (II) salt (e.g., copper (II) chloride) in methanol.
  - Slowly add the methanolic solution of sodium isononanoate (from step 1) to the copper (II) salt solution with continuous stirring. Alternatively, isononanoic acid can be directly reacted with a copper source like copper (II) hydroxide or carbonate.
  - A precipitate of **cupric isononanoate** should form.
- Reaction Completion and Isolation:
  - The reaction mixture is typically heated under reflux for several hours to ensure complete reaction.
  - After cooling to room temperature, the solid product is collected by filtration.
- Purification and Drying:
  - The collected solid is washed with cold methanol and then with distilled water to remove any unreacted starting materials and byproducts.

- The purified **cupric isononanoate** is then dried in a vacuum oven or desiccator to a constant weight.

## Applications in Drug Development

While specific research on the drug development applications of **cupric isononanoate** is limited, the broader class of copper complexes has garnered significant interest in medicine.[5][6][7] Copper is an essential trace element in humans and plays a crucial role in various biological processes.[6] The therapeutic potential of copper compounds often stems from their redox activity and ability to coordinate with biological molecules.

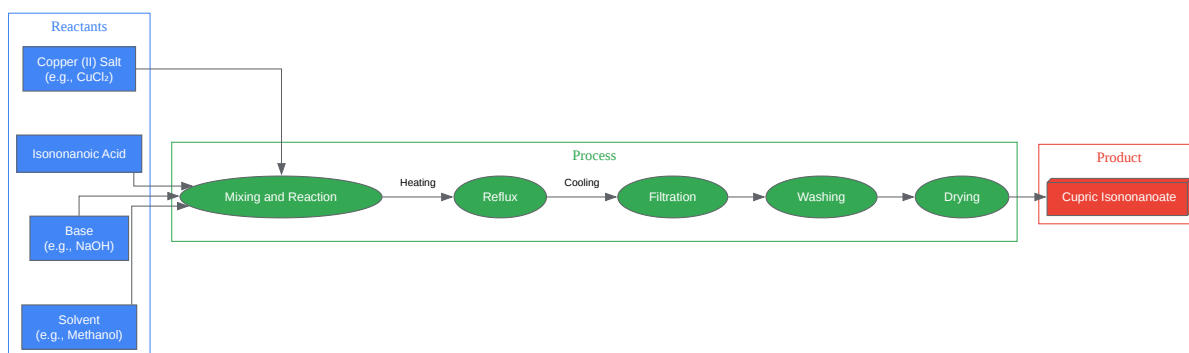
Potential areas of interest for **cupric isononanoate** in drug development include:

- **Antimicrobial Agents:** Copper ions and their complexes are known to possess broad-spectrum antimicrobial activity.[5] The lipophilic nature of **cupric isononanoate** could enhance its ability to penetrate microbial cell membranes.
- **Anti-inflammatory Agents:** Some copper complexes have shown anti-inflammatory properties, potentially through the modulation of inflammatory pathways.[5]
- **Anticancer Agents:** Copper complexes are being investigated as potential anticancer drugs.[7] Their mechanisms of action can include the induction of reactive oxygen species (ROS), leading to cancer cell death, and the inhibition of angiogenesis.[7] The complexation of copper with bioactive ligands can enhance its therapeutic efficacy.[8]

Further research is necessary to elucidate the specific biological activities and therapeutic potential of **cupric isononanoate**.

## Visualizations

The following diagram illustrates a generalized workflow for the synthesis of **cupric isononanoate**.



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Caption: Generalized workflow for the synthesis of **cupric isononanoate**.

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## References

- 1. Copper bis(neononanoate) | C<sub>18</sub>H<sub>34</sub>CuO<sub>4</sub> | CID 44149636 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 3. mdpi.com [mdpi.com]

- 4. CAS # 3112-74-1, Cupric propionate, Copper(II) propanoate, Copper(II) propionate, Cupric propanoate - chemBlink [chemblink.com]
- 5. Development of copper based drugs, radiopharmaceuticals and medical materials - PMC [pmc.ncbi.nlm.nih.gov]
- 6. CN108047027B - System and method for preparing isononanoic acid and preparation method of metal organic framework catalyst - Google Patents [patents.google.com]
- 7. mdpi.com [mdpi.com]
- 8. Synthesis, Structural Elucidation and Pharmacological Applications of Cu(II) Heteroleptic Carboxylates - PMC [pmc.ncbi.nlm.nih.gov]
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